

A Technical Guide to Sourcing and Utilizing Methomyl-d3 Analytical Standard

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Compound of Interest

Compound Name: *Methomyl-d3*

Cat. No.: *B15562426*

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For researchers, scientists, and professionals in drug development, the accurate quantification of analytes is paramount. This in-depth technical guide provides a comprehensive overview of sourcing **Methomyl-d3**, a crucial internal standard for the precise analysis of the insecticide Methomyl. The guide details available suppliers, product specifications, and a synthesized experimental protocol for its application in analytical workflows.

Procuring Methomyl-d3: A Comparative Supplier Overview

The acquisition of a high-purity, reliable analytical standard is the foundational step for any quantitative analysis. Several reputable suppliers offer **Methomyl-d3** for research purposes. A summary of key suppliers and their product offerings is presented below to facilitate an informed purchasing decision.

Supplier	Product Name	Catalog Number	Available Quantities	Purity/Deuterium Incorporation	Storage
LGC Standards	Methomyl-d3	TRC-M260532	2.5 mg, 10 mg, 25 mg	>95% (HPLC)	+4°C
Cayman Chemical	Methomyl-d3	39576	1 mg, 5 mg, 10 mg, 25 mg	≥98% (Methomyl), ≥99% deuterated forms (d1-d3)	-20°C
TargetMol	Methomyl-d3 (Standard)	TMSM-1594	10 mg	Not explicitly stated	Not explicitly stated
Sigma-Aldrich (PESTANAL®)	Methomyl PESTANAL®, analytical standard	36159	100 mg	Analytical Standard Grade	Not explicitly stated

Note: Pricing and availability are subject to change and should be confirmed directly with the suppliers. Many suppliers offer a Certificate of Analysis (CoA) upon request or with purchase, providing detailed information on the specific batch's purity and characterization.

Experimental Protocol: Quantitative Analysis of Methomyl using Methomyl-d3 Internal Standard

The following protocol outlines a general workflow for the analysis of Methomyl in a given matrix, employing **Methomyl-d3** as an internal standard. This method is a composite based on established analytical techniques such as QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation followed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) or Gas Chromatography-Mass Spectrometry (GC-MS).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Standard Preparation

- Primary Stock Solution of **Methomyl-d3**: Accurately weigh the purchased **Methomyl-d3** analytical standard. Dissolve it in a suitable solvent, such as methanol or acetonitrile, to prepare a primary stock solution of a known concentration (e.g., 1 mg/mL). Store this solution at the recommended temperature, typically -20°C, in an amber vial to prevent photodegradation.
- Working Internal Standard Solution: Prepare a working solution of **Methomyl-d3** by diluting the primary stock solution to a concentration appropriate for spiking into samples and calibration standards (e.g., 1 µg/mL).
- Calibration Standards: Prepare a series of calibration standards by spiking known amounts of a certified Methomyl analytical standard (non-deuterated) into a blank matrix extract. Each calibration standard should also be spiked with a constant, known amount of the **Methomyl-d3** working internal standard solution.

Sample Preparation (QuEChERS Method)

The QuEChERS method is a widely adopted sample preparation technique for pesticide residue analysis in various matrices, including fruits, vegetables, and biological samples.^{[1][2]}

- Homogenization: Homogenize a representative portion of the sample (e.g., 10-15 g) to ensure uniformity. For solid samples, this may involve blending or grinding.
- Extraction:
 - Place the homogenized sample into a 50 mL centrifuge tube.
 - Add the **Methomyl-d3** working internal standard solution.
 - Add 10 mL of acetonitrile.
 - Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
 - Shake vigorously for 1 minute to ensure thorough mixing and extraction of the analyte and internal standard into the acetonitrile layer.
 - Centrifuge the tube to separate the organic and aqueous layers.

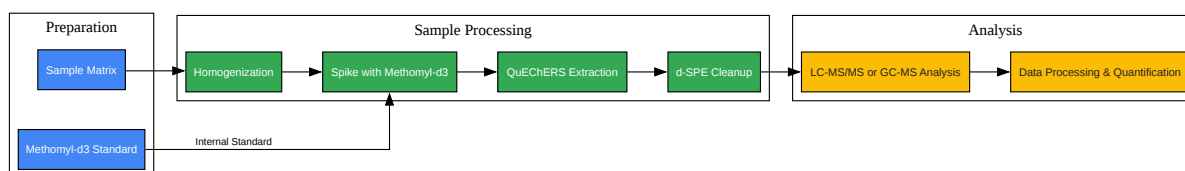
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing a cleanup sorbent (e.g., primary secondary amine (PSA) to remove organic acids and sugars, and C18 to remove non-polar interferences).
 - Vortex the tube to facilitate the cleanup process.
 - Centrifuge the tube to pellet the sorbent material.
- Final Extract Preparation: Carefully collect the cleaned supernatant for analysis. Depending on the analytical instrument's sensitivity and the expected concentration of Methomyl, the extract may be analyzed directly or further diluted.

Instrumental Analysis (LC-MS/MS or GC-MS)

- Chromatographic Separation: Inject the prepared sample and calibration standard extracts onto an appropriate chromatographic system (LC or GC) to separate Methomyl and **Methomyl-d3** from other matrix components.
- Mass Spectrometric Detection: Utilize a mass spectrometer for the detection and quantification of the analytes. For tandem mass spectrometry (MS/MS), specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) should be selected for both Methomyl and **Methomyl-d3** to ensure high selectivity and sensitivity.
 - Methomyl: The product ion with the stronger signal (m/z 88.1) is often selected for quantification.
 - **Methomyl-d3**: The corresponding deuterated transitions would be monitored.
- Data Analysis: Construct a calibration curve by plotting the ratio of the peak area of Methomyl to the peak area of **Methomyl-d3** against the concentration of Methomyl in the calibration standards. Determine the concentration of Methomyl in the samples by interpolating their peak area ratios from the calibration curve. The use of a deuterated internal standard helps to correct for variations in extraction efficiency, matrix effects, and instrument response.

Experimental Workflow Diagram

The following diagram illustrates the key stages of the analytical workflow for the quantification of Methomyl using a deuterated internal standard.



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Caption: A generalized workflow for the quantitative analysis of Methomyl using **Methomyl-d3**.

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